

An In-Depth Technical Guide to the Physicochemical Properties of (+)-Nortrachelogenin

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Compound of Interest

Compound Name: (+)-Nortrachelogenin

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For Researchers, Scientists, and Drug Development Professionals

(An In-Depth Technical Guide on **(+)-Nortrachelogenin**). This guide provides a comprehensive overview of the physicochemical properties of **(+)-Nortrachelogenin**, a bioactive lignan found in various plant species. The information is intended for researchers, scientists, and professionals involved in drug development and natural product chemistry. This document summarizes key quantitative data, outlines detailed experimental methodologies for property determination, and visualizes relevant biological pathways and experimental workflows.

Physicochemical Data Summary

The known physicochemical properties of **(+)-Nortrachelogenin** are summarized in the table below. It is important to note that while some data are derived from experimental measurements, others are computational estimations and should be regarded as such.

Property	Value	Source/Method
Molecular Formula	C ₂₀ H ₂₂ O ₇	Mass Spectrometry
Molecular Weight	374.38 g/mol	Mass Spectrometry
Appearance	Solid, Powder	Visual Inspection
Purity	>97%	HPLC
Boiling Point	609.20 °C (estimated)	Computational Prediction
Water Solubility	2515 mg/L at 25 °C (estimated)	Computational Prediction
LogP (o/w)	0.920 (estimated)	Computational Prediction
XlogP3-AA	2.50 (estimated)	Computational Prediction
Melting Point	Not available	-
pKa	Not available	-
Specific Rotation	Not available	-

Experimental Protocols

Detailed experimental protocols for determining the key physicochemical properties of natural products like **(+)-Nortrachelogenin** are outlined below. These are generalized methods that can be adapted for specific laboratory settings.

Melting Point Determination

The melting point of a solid compound is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the dried, powdered **(+)-Nortrachelogenin** is packed into a capillary tube (one end sealed) to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a thermometer or a digital temperature sensor.
- **Heating and Observation:** The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Data Recording:** The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range represents the melting point of the sample.

Solubility Determination

Solubility is a crucial parameter for drug development, influencing absorption and bioavailability.

Methodology: Shake-Flask Method

- **Sample Preparation:** An excess amount of **(+)-Nortrachelogenin** is added to a known volume of the solvent (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved solute.
- **Sample Analysis:** The saturated solution is filtered to remove any undissolved solid. The concentration of **(+)-Nortrachelogenin** in the filtrate is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The solubility is expressed as the concentration of the compound in the saturated solution (e.g., in mg/mL or mol/L).

pKa Determination

The acid dissociation constant (pKa) is essential for understanding the ionization state of a molecule at different pH values, which affects its solubility, permeability, and biological activity.

Methodology: Potentiometric Titration

- **Sample Preparation:** A solution of **(+)-Nortrachelogenin** of known concentration is prepared in a suitable solvent, typically a mixture of water and an organic co-solvent to ensure solubility.
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH).
- **pH Monitoring:** The pH of the solution is monitored continuously throughout the titration using a calibrated pH electrode.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa value corresponds to the pH at the half-equivalence point, which is the point where half of the compound has been neutralized.

Specific Rotation Measurement

Specific rotation is a fundamental property of chiral molecules like **(+)-Nortrachelogenin** and is used to determine their enantiomeric purity and confirm their absolute configuration.

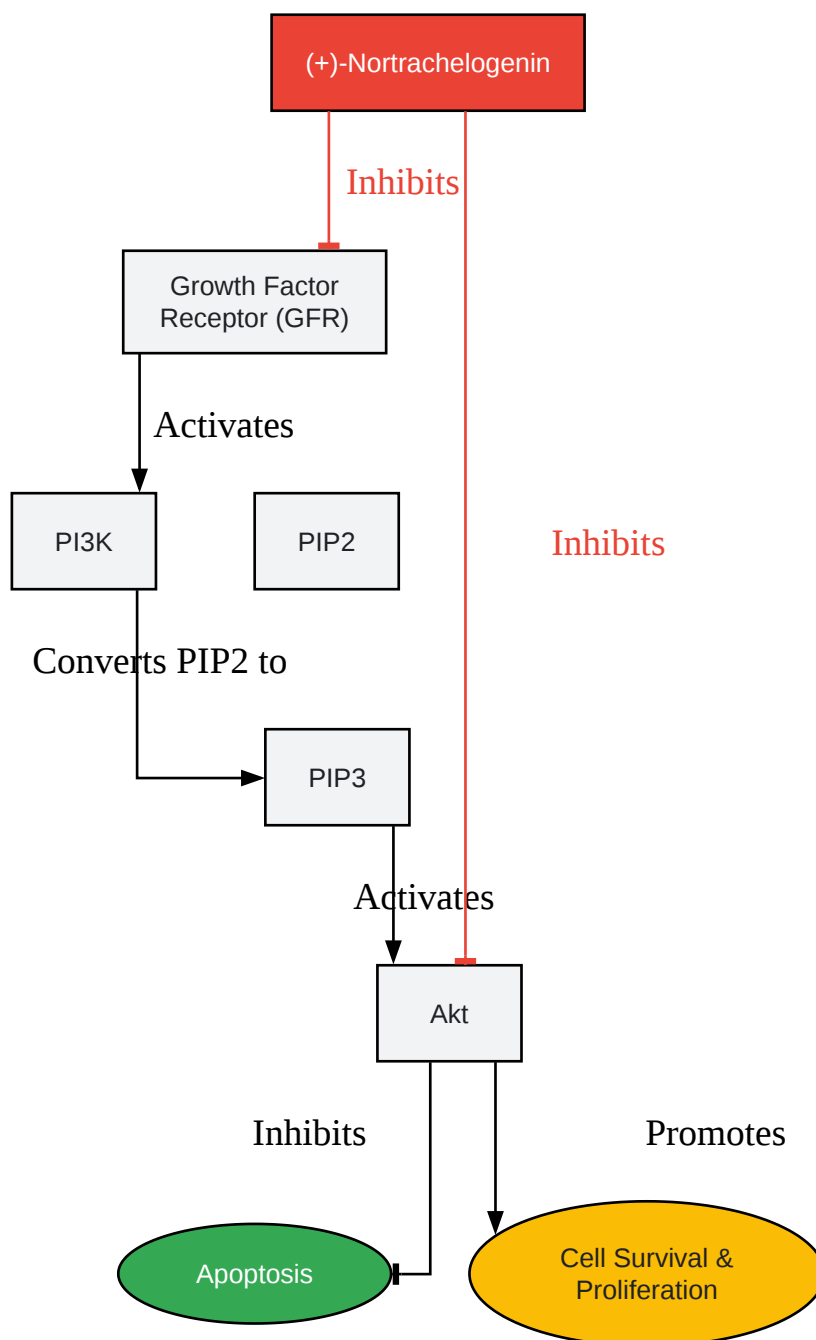
Methodology: Polarimetry

- **Sample Preparation:** A solution of **(+)-Nortrachelogenin** is prepared at a known concentration in a suitable solvent.
- **Measurement:** The optical rotation of the solution is measured using a polarimeter. The instrument passes plane-polarized light through the sample, and the angle of rotation is measured.
- **Calculation:** The specific rotation ($[\alpha]$) is calculated using the following formula: $[\alpha] = \alpha / (l \times c)$ where α is the observed rotation, l is the path length of the polarimeter cell in decimeters, and c is the concentration of the solution in g/mL. The temperature and wavelength of the light source (typically the sodium D-line at 589 nm) are also recorded.

Biological Activity and Signaling Pathways

(+)-Nortrachelogenin has been shown to exhibit various biological activities, including anticancer effects. One of its key mechanisms of action is the inhibition of the Akt signaling

pathway, which is a crucial pathway for cell survival and proliferation.

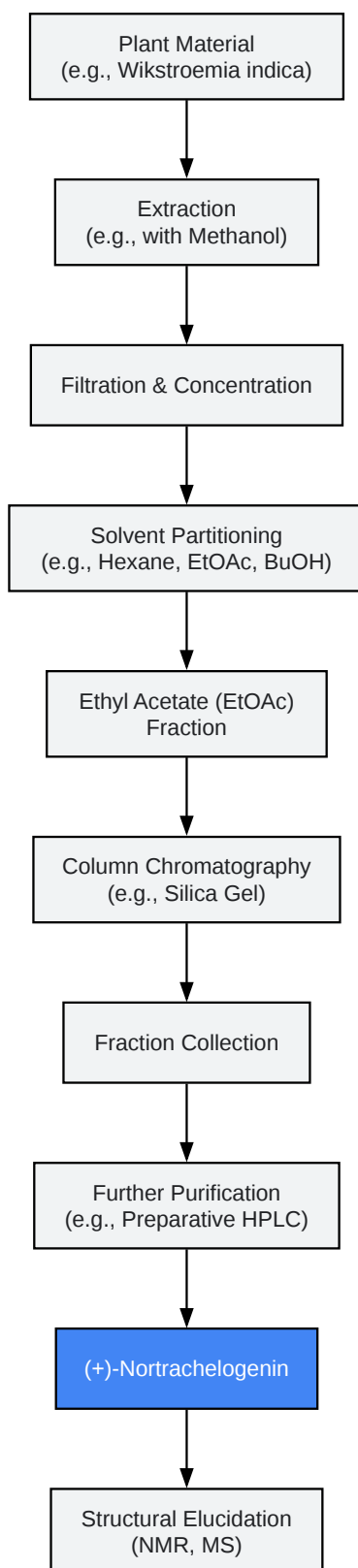


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Caption: Inhibition of the Akt signaling pathway by **(+)-Nortrachelogenin**.

Experimental Workflows

The isolation and purification of **(+)-Nortrachelogenin** from its natural sources, such as *Wikstroemia indica*, is a critical step for its study and development. A general workflow for this process is depicted below.



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Caption: General workflow for the isolation of **(+)-Nortrachelogenin**.

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